

# Masitinib in vivo metabolism phase I phase II

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## Compound Focus: Masitinib

CAS No.: 790299-79-5

Cat. No.: S547986

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## Metabolite Identification Summary

The following tables catalog the **twenty Phase I** and **four Phase II** metabolites of **Masitinib** identified in an *in vivo* rat study, along with their corresponding mass spectrometry data [1].

**Table 1: Identified Phase I Metabolites of Masitinib**

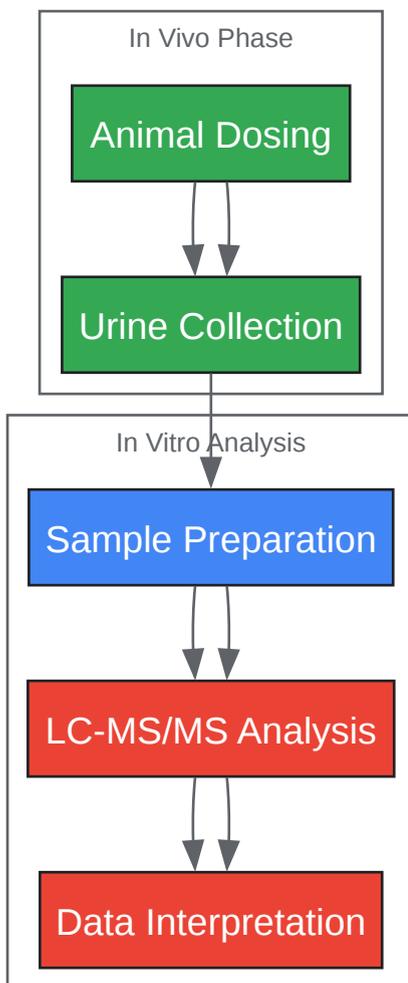
Metabolite ID	Metabolic Reaction	Key Fragmentation / Notes
M1	Reduction	
M2	Demethylation	
M3, M4	Hydroxylation	
M5, M6	Oxidative deamination	
M7, M8, M9, M10, M11, M12, M13, M14, M15, M16, M17, M18, M19, M20	Various Oxidations & N-oxide formation	Structures showed high lability to form reactive metabolites [1].

**Table 2: Identified Phase II Metabolites of Masitinib**

Metabolite ID	Metabolic Reaction	Conjugation Type
G1, G2	Direct conjugation	Glucuronic acid
G3, G4	Conjugation of N-demethyl & oxidative metabolites	Glucuronic acid

## Experimental Workflow for In Vivo Metabolism

The diagram below outlines the key stages of the *in vivo* metabolism study for **Masitinib**.



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*Experimental workflow for **Masitinib** in vivo metabolite profiling [1].*

## Detailed Experimental Protocol [1]

- **Animal Dosing & Sample Collection:** Male Sprague-Dawley rats (n=6) received a single oral dose of **Masitinib** (33 mg kg<sup>-1</sup>). Urine was collected at predefined intervals (0-96 hours) and pooled.
- **Sample Preparation:** Filtered urine samples underwent liquid-liquid extraction (LLE) with ice-cold acetonitrile (ACN), causing phase separation. Both organic (containing metabolites) and aqueous (containing polar conjugates) layers were collected, dried, and reconstituted for analysis.
- **LC-MS/MS Analysis:**
  - **Liquid Chromatography:** Agilent 1200 HPLC with a C18 column; gradient elution with water (10mM ammonium formate, pH 4.1) and acetonitrile.
  - **Mass Spectrometry:** Agilent 6410 QqQ mass spectrometer with positive electrospray ionization (ESI+). Data acquired in mass scan and product ion scan modes.
- **Metabolite Identification:** Metabolites were identified by comparing extracted ion chromatograms and product ion spectra of dosed rat urine against control samples. Structures were proposed by interpreting fragmentation patterns.

## Key Metabolic Pathways and Clinical Context

- **Primary Metabolic Pathways:** Phase I reactions are reduction, demethylation, hydroxylation, oxidative deamination, oxidation, and N-oxide formation. Phase II involves direct glucuronidation of **Masitinib** and its N-demethylated or oxidized metabolites [1].
- **Reactive Metabolite Investigation:** *In vitro* studies indicate **Masitinib**'s Phase I metabolites can undergo bioactivation to form reactive intermediates. Incubations with trapping agents yielded cyanide adducts, but no glutathione (GSH) adducts were detected [2].
- **Excretion:** A portion of the administered **Masitinib** dose was excreted unchanged in urine [1].

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## References

1. Characterization of in metabolites in rat urine following an oral... vivo [pmc.ncbi.nlm.nih.gov]
2. Identification and characterization of in vitro phase and reactive... I [pubs.rsc.org]

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